

A Comprehensive Guide to Preparing AMP-PCP Stock Solutions for Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

This guide provides detailed application notes and protocols for the preparation of stock solutions of β , γ -Methyleneadenosine 5'-triphosphate (AMP-PCP), a non-hydrolyzable analog of ATP. Given the initial query for "**Ampcp**," it is highly probable that this was a typographical error for AMP-PCP, a compound commonly used in cell culture experiments to study purinergic signaling pathways.

Introduction

 β , γ -Methyleneadenosine 5'-triphosphate (AMP-PCP) is a synthetic analog of adenosine triphosphate (ATP) in which the β - γ phosphate linkage is replaced by a methylene bridge. This modification makes the molecule resistant to hydrolysis by nucleotidases, rendering it a stable agonist for P2 purinoceptors and a competitive inhibitor of adenylate cyclase. In cell culture, AMP-PCP is a valuable tool for investigating the roles of P2X and P2Y receptors in various physiological and pathological processes without the confounding effects of ATP degradation to ADP and adenosine.

Data Presentation

The following table summarizes the key quantitative data for AMP-PCP, which is crucial for accurate stock solution preparation.



Property	Value	Source
Molecular Weight	549.17 g/mol (disodium salt)	
Solubility in Water	10 mg/mL	
Storage Temperature	-20°C (solid and stock solutions)	

Experimental Protocols Materials

- β,y-Methyleneadenosine 5'-triphosphate (AMP-PCP) powder (disodium salt recommended for better solubility)
- Sterile, nuclease-free water or sterile phosphate-buffered saline (PBS)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile serological pipettes
- Sterile syringe filters (0.22 μm pore size, low protein binding, e.g., PVDF or PES)
- Sterile syringes
- Sterile microcentrifuge tubes for aliquoting
- Vortex mixer
- pH meter or pH strips (optional, but recommended)
- Sterile 1 N NaOH and 1 N HCl (if pH adjustment is necessary)

Protocol for Preparing a 10 mM AMP-PCP Stock Solution

This protocol describes the preparation of 10 mL of a 10 mM sterile stock solution of AMP-PCP.

 Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination of the stock solution.



- · Calculate the Required Mass:
 - The molecular weight of AMP-PCP (disodium salt) is 549.17 g/mol.
 - To prepare 10 mL (0.01 L) of a 10 mM (0.01 mol/L) solution, the required mass is calculated as follows:
 - Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (g) = 0.01 mol/L x 0.01 L x 549.17 g/mol = 0.0054917 g
 - Therefore, you will need 5.49 mg of AMP-PCP.
- Weighing the Compound:
 - Carefully weigh out 5.49 mg of AMP-PCP powder on a calibrated analytical balance. It is advisable to weigh the powder on sterile weighing paper or directly into a sterile microcentrifuge tube.
- Dissolving the Compound:
 - Transfer the weighed AMP-PCP powder into a sterile 15 mL conical tube.
 - Add a small volume of sterile, nuclease-free water or PBS (e.g., 5 mL) to the tube.
 - Vortex the tube gently until the powder is completely dissolved. Avoid vigorous vortexing to prevent foaming.
- Adjusting the Volume:
 - Once the powder is fully dissolved, add sterile, nuclease-free water or PBS to bring the final volume to 10 mL.
- pH Adjustment (Optional but Recommended):
 - For many cell culture applications, it is important that the stock solution is near physiological pH (7.2-7.4).



- Aseptically remove a small aliquot to check the pH.
- If necessary, adjust the pH of the stock solution using sterile 1 N NaOH or 1 N HCl. Add the acid or base dropwise and mix gently after each addition, checking the pH periodically until the desired range is reached.

Sterile Filtration:

- Draw the entire 10 mL of the AMP-PCP solution into a sterile syringe.
- Attach a sterile 0.22 μm syringe filter to the tip of the syringe.
- Filter the solution into a new sterile 15 mL conical tube. This step will remove any potential microbial contaminants.

Aliquoting and Storage:

- \circ Dispense the sterile stock solution into smaller, single-use aliquots (e.g., 100 μ L or 500 μ L) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles, which can degrade the compound.
- Clearly label the aliquots with the compound name, concentration (10 mM), and the date of preparation.
- Store the aliquots at -20°C for long-term storage.

Working Concentrations

The optimal working concentration of AMP-PCP will vary depending on the cell type and the specific experimental goals. It is recommended to perform a dose-response experiment to determine the optimal concentration for your system. However, a general starting range for many cell culture applications is between 1 μ M and 100 μ M.

Mandatory Visualization

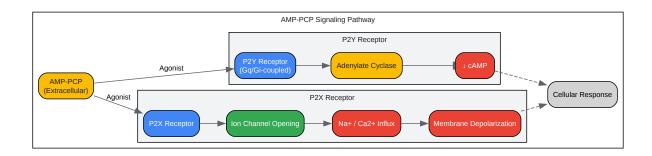
The following diagrams illustrate the experimental workflow for preparing the AMP-PCP stock solution and the signaling pathway activated by AMP-PCP.





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Caption: Experimental workflow for preparing a sterile AMP-PCP stock solution.



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Caption: AMP-PCP activates P2X and P2Y receptors, leading to distinct downstream signaling events.

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